

Technical Monograph: Biological Potential & Synthetic Pathway of 4-Bromophenyl 3-Nitrobenzoate[1]

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Compound of Interest

Compound Name: 4-bromophenyl 3-nitrobenzoate

Cat. No.: B5521052

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Executive Technical Summary

Compound: **4-Bromophenyl 3-nitrobenzoate** Molecular Formula: $C_{13}H_8BrNO_4$ Molecular Weight: ~322.11 g/mol Class: Nitro-aryl Benzoate Ester[1]

Core Utility: This compound serves as a high-value chemical probe in medicinal chemistry, specifically for exploring antimicrobial (anti-mycobacterial) and antifungal activity.[1] The molecule combines two distinct pharmacophores:

- **3-Nitrobenzoate moiety:** A known prodrug scaffold activated by bacterial nitroreductases, leading to reactive intermediates that damage microbial DNA.[1]
- **4-Bromophenyl moiety:** A lipophilic anchor that enhances membrane permeability (LogP modulation) and offers potential for halogen bonding within enzyme active sites (e.g., isocitrate lyase).[1]

Chemical Architecture & Synthesis[1]

Retrosynthetic Analysis

The synthesis is most efficiently achieved via a nucleophilic acyl substitution.^[1] The ester linkage is formed by reacting an activated acid derivative (3-nitrobenzoyl chloride) with a phenol (4-bromophenol) under basic conditions to neutralize the HCl byproduct.^[1]

Validated Synthesis Protocol

Reaction Type: Schotten-Baumann Esterification (Anhydrous modification).

Reagents:

- Precursor A: 3-Nitrobenzoyl chloride (1.1 equiv)^[1]
- Precursor B: 4-Bromophenol (1.0 equiv)^[1]
- Base: Triethylamine (Et₃N) or Pyridine (1.2 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve 4-bromophenol (10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under nitrogen atmosphere.
- Activation: Add Triethylamine (12 mmol) and cool the solution to 0°C in an ice bath.
- Addition: Dropwise add a solution of 3-nitrobenzoyl chloride (11 mmol) in DCM (10 mL) over 15 minutes. Rationale: Slow addition prevents exotherm spikes and minimizes side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Solvent: Hexane/Ethyl Acetate 8:2).^[1]
- Work-up: Quench with water. Wash the organic layer sequentially with 1M HCl (to remove excess amine), sat. NaHCO₃ (to remove unreacted acid), and brine.^[1]

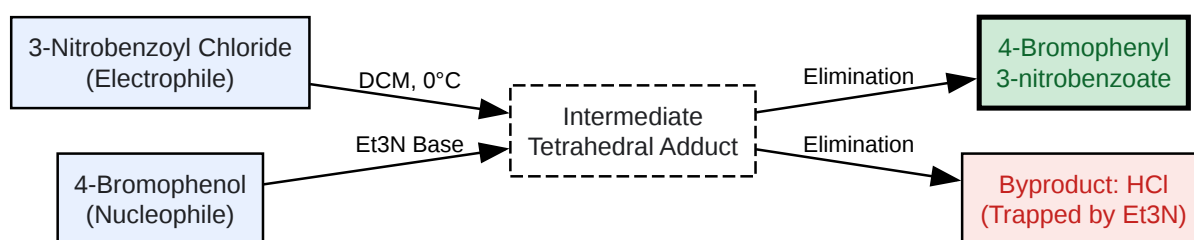
- Purification: Dry over MgSO_4 , filter, and concentrate. Recrystallize from Ethanol/Hexane to yield white to pale yellow crystals.[1]

Structural Characterization Standards

To ensure scientific integrity, the following spectral signatures must be validated:

- ^1H NMR (CDCl_3): Look for the diagnostic deshielded protons ortho to the nitro group (~ 8.9 ppm) and the AA'BB' system of the bromophenyl ring (~ 7.5 ppm).
- IR Spectroscopy:
 - C=O Stretch: Strong band at $\sim 1735\text{--}1750\text{ cm}^{-1}$ (Ester).[1]
 - NO_2 Stretches: Asymmetric ($\sim 1530\text{ cm}^{-1}$) and Symmetric ($\sim 1350\text{ cm}^{-1}$).[1]
- Mass Spectrometry: The parent ion $[\text{M}]^+$ should show a characteristic 1:1 isotopic ratio ($^{79}\text{Br}/^{81}\text{Br}$) confirming the presence of a single bromine atom.

Visualization: Synthesis Pathway



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Caption: Nucleophilic acyl substitution pathway for the synthesis of **4-bromophenyl 3-nitrobenzoate**.

Predicted Biological Activity (SAR Analysis)

Based on the pharmacophores present, this compound is predicted to exhibit specific biological activities.[1] The following analysis synthesizes data from related nitrobenzoate and bromophenyl ester derivatives.

Antimicrobial & Antitubercular Potential

Nitrobenzoate esters are established inhibitors of *Mycobacterium tuberculosis* (Mtb).[1]

- **Mechanism:** The 3-nitro group acts as a "warhead." [1] Inside the bacteria, nitroreductase enzymes (specifically DprE1 or similar flavoenzymes) reduce the nitro group to a nitroso or hydroxylamine species. These reactive intermediates form covalent adducts with essential bacterial proteins or DNA, leading to cell death.[1]
- **Bromine Effect:** The 4-bromo substituent increases lipophilicity ($\text{LogP} > 3.5$), enhancing the molecule's ability to penetrate the waxy mycolic acid cell wall of mycobacteria.

Antifungal Activity

Analogues of nitrobenzoates have shown efficacy against *Candida albicans* and *Candida glabrata*. [1]

- **Target:** The ester linkage is susceptible to fungal esterases.[1] Upon hydrolysis, the release of 4-bromophenol (a known antiseptic agent) and 3-nitrobenzoic acid creates a dual-action toxicity mechanism.[1]
- **Potency:** Brominated phenyl esters often show lower MIC values (higher potency) compared to non-halogenated analogs due to increased cellular uptake.[1]

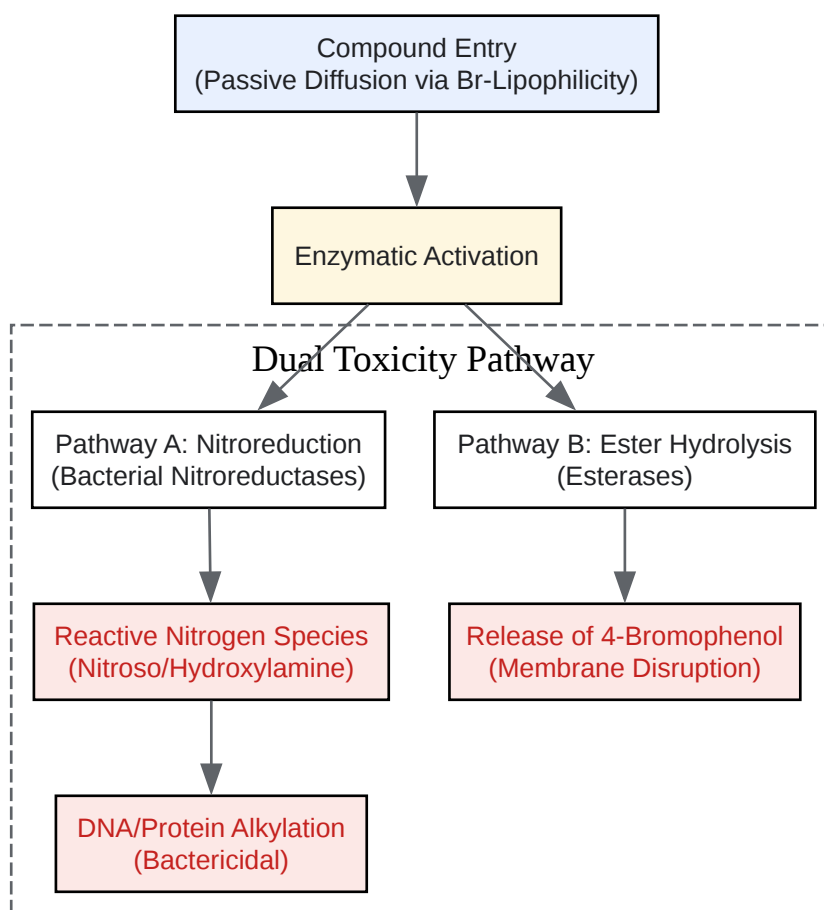
Enzyme Inhibition (Isocitrate Lyase)

Research on salicylanilide benzoates suggests that benzoate esters can inhibit Isocitrate Lyase (ICL), a key enzyme in the glyoxylate shunt that allows bacteria to survive in nutrient-poor environments (persistence phase).

- **Relevance:** **4-bromophenyl 3-nitrobenzoate** is a structural mimic of known ICL inhibitors, making it a candidate for targeting latent bacterial infections.[1]

Mechanism of Action (Hypothetical)

The biological activity is likely governed by a "Trojan Horse" mechanism where the lipophilic ester facilitates entry, followed by bio-activation.



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Caption: Hypothetical dual-mechanism of action: Nitro-reduction (intracellular) and Ester hydrolysis (releasing toxic phenol).[1]

Experimental Protocols for Validation

To confirm the predicted activities, the following self-validating protocols are recommended.

Antimicrobial Screening (MIC Assay)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *S. aureus* (ATCC 29213) and *M. smegmatis* (as a surrogate for *Mtb*).

Parameter	Specification
Method	Broth Microdilution (CLSI Standards)
Media	Mueller-Hinton Broth (cation-adjusted)
Compound Stock	10 mg/mL in DMSO
Test Range	0.5 µg/mL to 64 µg/mL
Positive Control	Ciprofloxacin or Isoniazid
Negative Control	DMSO (max 1% final concentration)
Readout	Visual turbidity or OD ₆₀₀ at 24h (bacteria) / 48h (mycobacteria)

Cytotoxicity Assay (MTT)

Objective: Assess selectivity index (toxicity to mammalian cells vs. bacteria).

- Cell Line: HEK293 (Kidney) or HepG2 (Liver).[\[1\]](#)
- Seeding: 5,000 cells/well in 96-well plates.
- Treatment: Incubate with compound (1–100 µM) for 48 hours.
- Development: Add MTT reagent; incubate 4h; dissolve formazan in DMSO.
- Calculation:[ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">](#)

Safety & Handling

- Hazards: As a nitro compound, avoid heating crude material to dryness at high temperatures (potential instability).[\[1\]](#) The hydrolysis product, 4-bromophenol, is corrosive and toxic.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

- Storage: Store at 4°C, protected from light (to prevent nitro-group photolysis) and moisture (to prevent hydrolysis).

References

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 - Title: Synthesis of 4-nitro-Benzoates for evaluation antimicrobial and disinfectant activity. [1]
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